

optimizing lauryl isoquinolinium bromide synthesis yield

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lauryl isoquinolinium bromide

CAS No.: 93-23-2

Cat. No.: S772701

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Compound Overview and Key Properties

Lauryl Isoquinolinium Bromide is a cationic surfactant with the molecular formula **C₂₁H₃₂BrN** and a molecular weight of **378.4 g/mol** [1]. It is also known by several synonyms, including Dodecylisoquinolinium bromide and Isothan [1].

The table below summarizes its basic physical properties [1]:

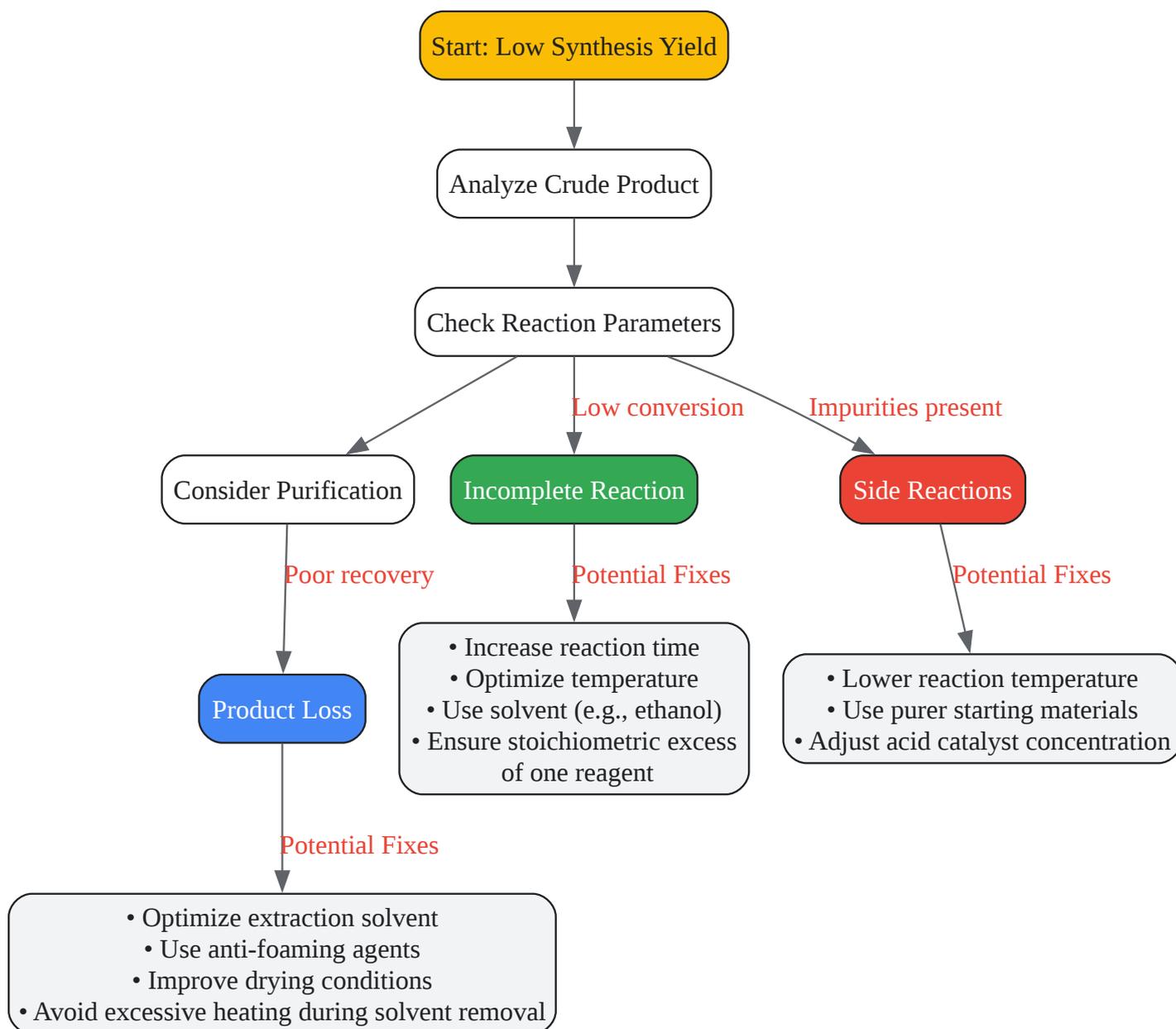
Property	Description
CAS Registry Number	93-23-2 [1]
Appearance	Off-White to Yellow Solid [1]
Melting Point	>110°C (with decomposition) [1]
Solubility	Slightly soluble in Chloroform and Methanol [1]
Stability	Very Hygroscopic; should be stored refrigerated under an inert atmosphere [1]

Synthesis Context and Optimization Concepts

While a direct synthesis protocol for this specific compound is not available, general principles for optimizing cationic surfactant synthesis and function can be applied.

- **Reaction Type:** The synthesis likely involves the **quaternization** of isoquinoline with lauryl bromide (1-bromododecane) [1]. This is a common method for creating quaternary ammonium compounds.
- **General Alkyl Bromide Synthesis:** The synthesis of alkyl bromides from alcohols is a well-established procedure. One standard method involves reacting a primary alcohol with aqueous hydrobromic acid in the presence of sulfuric acid, followed by refluxing, distillation, and purification steps [2]. Optimization typically focuses on controlling reaction temperature, reagent ratios, and purification techniques.

The following workflow outlines a logical approach to troubleshooting and optimizing the synthesis based on general principles:



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Theoretical Insights for Advanced Applications

Understanding the broader context of cationic surfactants can provide valuable insights for application-oriented optimization.

- **Structure-Activity Relationship:** As a cationic surfactant, **Lauryl Isoquinolinium Bromide's** functionality stems from its amphiphilic structure. The positive charge on the isoquinolinium head group gives it a high affinity for biological polyanions like DNA and cell membranes [3] [4]. This is key to its potential biological applications.
- **Critical Micelle Concentration (CMC):** The CMC is a vital property. Research comparing **Lauryl Isoquinolinium Bromide** to similar surfactants suggests that **π - π stacking interactions** between its aromatic isoquinolinium rings can influence its self-assembly and CMC, which in turn affects its solubilization capacity and antimicrobial efficacy [4].
- **Trends in Surfactant Design:** Modern research focuses on creating "greener" cationic surfactants. Strategies include:
 - **Incorporating labile bonds** (e.g., ester groups) to improve biodegradability [3] [4].
 - **Designing gemini surfactants** (with two head groups and two tails) for a much lower CMC and higher efficiency [3] [4].

Frequently Asked Questions

- **Q1: Why is my final product discolored?**
 - **A:** A yellow color can be inherent, but a dark discoloration may indicate decomposition due to excessive heating during synthesis or solvent removal [1]. Ensure temperature control and operate under an inert atmosphere if possible.
- **Q2: The product seems hygroscopic and difficult to handle. How can I manage this?**
 - **A:** This is a known property [1]. Store the product in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) and in a refrigerator. All handling and weighing should be done in a controlled, dry environment, such as inside a glovebox.
- **Q3: What is the primary challenge in scaling up this synthesis?**
 - **A:** The main challenges are controlling exothermic reactions during quaternization, efficiently removing solvent on a larger scale without causing decomposition, and maintaining consistent purity and yield while managing its hygroscopic nature.

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References

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3. Cationic Surfactants: Self-Assembly, Structure-Activity ... [mdpi.com]
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